Application Note: Comprehensive NMR Spectroscopic Analysis of Ethyl 2-(3-cyanophenyl)acetate

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Compound of Interest

Compound Name:	*Ethyl 2-(3-cyanophenyl)acetate*
CAS No.:	*210113-91-0*
Cat. No.:	*B1338665*

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Abstract

This technical guide provides a detailed framework for the structural characterization of **Ethyl 2-(3-cyanophenyl)acetate** using one-dimensional (^{1}H, ^{13}C) and two-dimensional (COSY, HSQC) Nuclear Magnetic Resonance (NMR) spectroscopy. We present optimized protocols for sample preparation and data acquisition, alongside an in-depth analysis of the expected spectral data. The causality behind experimental choices is explained to ensure robust and reproducible results. This document serves as a practical guide for researchers requiring definitive structural confirmation and purity assessment of this key chemical intermediate.

Introduction: The Importance of Structural Verification

Ethyl 2-(3-cyanophenyl)acetate is a substituted aromatic compound featuring an ethyl ester, a methylene bridge, and a meta-substituted cyanophenyl ring. Its molecular structure,

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comprising multiple functional groups, makes it a valuable building block in the synthesis of more complex molecules, particularly in pharmaceutical and materials science research.

Given its role as a precursor, unambiguous structural verification is paramount to ensure the integrity of subsequent synthetic steps and the identity of the final products. High-resolution NMR spectroscopy is the gold standard for this purpose, offering detailed insights into the molecular framework by probing the chemical environment of each proton and carbon atom. This note details the application of a suite of NMR experiments to provide a complete and confident structural assignment of **Ethyl 2-(3-cyanophenyl)acetate**.

Experimental Design and Rationale

The analytical workflow is designed to build a comprehensive structural picture, starting from basic 1D experiments and progressing to more complex 2D correlations for unambiguous assignments.

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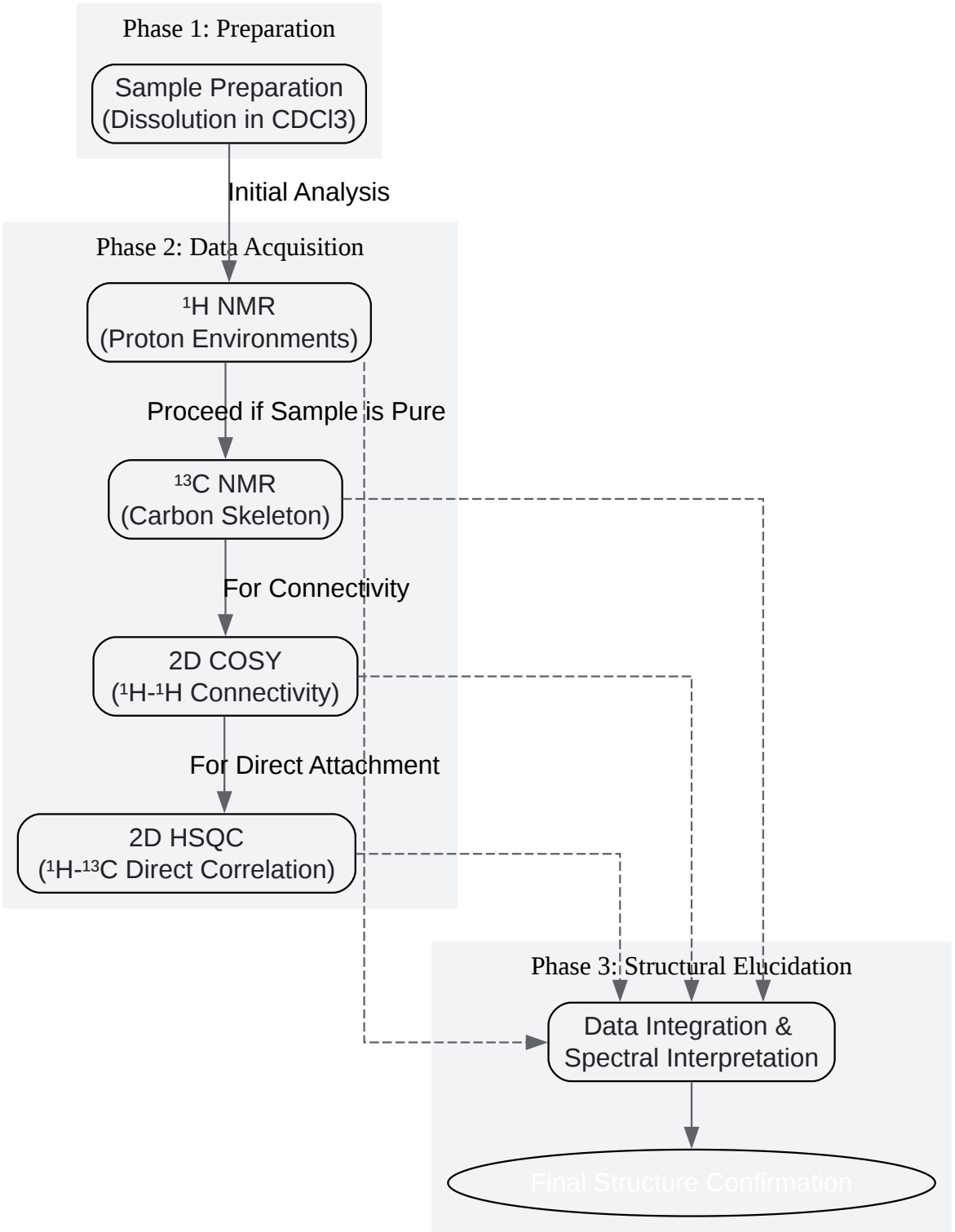

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Caption: Experimental workflow for NMR analysis.

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Protocols: A Self-Validating System

The following protocols are designed to yield high-quality, reproducible NMR data. The causality behind specific parameter choices is explained to allow for adaptation to different NMR systems.

Protocol for Sample Preparation

The quality of the NMR spectrum is critically dependent on proper sample preparation. The goal is to create a clear, homogeneous solution free from particulate matter.

- Material Weighing: Accurately weigh approximately 10-20 mg of **Ethyl 2-(3-cyanophenyl)acetate**.
- Solvent Selection: Deuterated chloroform ($CDCl_3$) is an excellent choice due to its ability to dissolve a wide range of organic compounds and its single, well-defined solvent peak ($\delta \approx 7.26$ ppm for residual $CHCl_3$).
- Dissolution: Transfer the weighed sample into a clean, dry vial. Add approximately 0.6-0.7 mL of $CDCl_3$.[1] Vortex the mixture until the sample is fully dissolved. A clear solution is essential.
- Transfer to NMR Tube: Using a Pasteur pipette, carefully transfer the solution into a clean, 5 mm NMR tube. Avoid introducing any solid particles. The final sample height should be between 40-50 mm to ensure it is within the active region of the NMR coil.[1]
- Internal Standard (Optional but Recommended): Add a small amount of Tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).[2]
- Capping and Labeling: Securely cap the NMR tube and label it clearly. Before insertion into the spectrometer, wipe the outside of the tube with a lint-free tissue.[3]

Protocol for 1D NMR Data Acquisition

These experiments provide the fundamental information about the number and type of proton and carbon environments.

3.2.1. ^1H NMR Acquisition

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- Rationale: This experiment identifies all unique proton environments and provides information on their integration (relative number of protons) and splitting patterns (neighboring protons).
- Protocol:
  - Insert the sample into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the $CDCl_3$ solvent.
  - Shim the magnetic field to achieve optimal homogeneity. This is a critical step for obtaining sharp spectral lines.
  - Load a standard proton acquisition parameter set.[3]
  - Key Parameters:
    - Pulse Program: A standard 30° or 90° pulse sequence (e.g., zg30 on Bruker systems).
    - Spectral Width (SW): ~12-16 ppm, centered around 5-6 ppm to cover the expected range of aromatic and aliphatic protons.
    - Acquisition Time (AQ): 2-4 seconds for good resolution.
    - Relaxation Delay (D1): 1-5 seconds. A longer delay ensures full relaxation for more accurate integration.
    - Number of Scans (NS): 8-16 scans are typically sufficient for a sample of this concentration.

3.2.2. ^{13}C NMR Acquisition

- Rationale: This experiment identifies all unique carbon environments. Due to the low natural abundance of ^{13}C, more scans are required. Broadband proton decoupling is used to simplify the spectrum to single lines for each carbon.
- Protocol:

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- Use the same locked and shimmed sample.
- Load a standard ^{13}C acquisition parameter set with proton decoupling (e.g., zgpg30 on Bruker systems).[4]
- Key Parameters:
  - Pulse Program: A standard 30° pulse sequence with power gating for Nuclear Overhauser Effect (NOE) enhancement.[4]
  - Spectral Width (SW): ~220 ppm, centered around 100 ppm.
  - Acquisition Time (AQ): ~1.0-2.0 seconds.[4]
  - Relaxation Delay (D1): 2 seconds.[5]
  - Number of Scans (NS): 128 to 1024 scans, depending on the desired signal-to-noise ratio.

Protocol for 2D NMR Data Acquisition

2D NMR experiments are crucial for assembling the molecular structure by revealing correlations between nuclei.

3.3.1. 2D COSY (Correlation Spectroscopy)

- Rationale: The COSY experiment identifies protons that are coupled to each other, typically through 2-3 bonds. This is invaluable for tracing out spin systems, such as the ethyl group and the aromatic protons.
- Protocol:
  - Load a standard COSY parameter set (e.g., cosygpprqf).[5]
  - Key Parameters:
    - Spectral Width (SW) in F1 and F2: Set to the same spectral width used in the ^{1}H NMR experiment.[6]

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- Time Domain (TD) in F2: 1024 or 2048 points.
- Number of Increments in F1: 128 to 256 increments.
- Number of Scans (NS): 2-8 scans per increment.
- Relaxation Delay (D1): 1.5-2.0 seconds.[5]

3.3.2. 2D HSQC (Heteronuclear Single Quantum Coherence)

- Rationale: The HSQC experiment maps protons directly to the carbons they are attached to (one-bond ^{1}H-^{13}C correlation). This provides definitive links between the proton and carbon skeletons of the molecule.
- Protocol:
  - Load a standard HSQC parameter set (e.g., hsqcedetgpsisp2.3).
  - Key Parameters:
    - Spectral Width (SW) in F2 (^{1}H): Set to the spectral width from the ^{1}H NMR.[6]
    - Spectral Width (SW) in F1 (^{13}C): Set to the spectral width from the ^{13}C NMR.[5]
    - Time Domain (TD) in F2: 1024 points.
    - Number of Increments in F1: 128 to 256 increments.
    - Number of Scans (NS): 4-16 scans per increment.
    - Relaxation Delay (D1): 1.5-2.0 seconds.[5]

Data Analysis and Spectral Interpretation

The following section details the predicted NMR spectra for **Ethyl 2-(3-cyanophenyl)acetate**. The structure and atom numbering are shown below.

Caption: Structure of **Ethyl 2-(3-cyanophenyl)acetate** with atom numbering.

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Predicted ^{1}H NMR Spectrum (500 MHz, $CDCl_3$)

The ^{1}H NMR spectrum is expected to show four distinct sets of signals.

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Signal Assignment	Predicted δ (ppm)	Multiplicity	Integration	Rationale for Chemical Shift and Coupling
H11	~1.25	Triplet (t)	3H	Aliphatic methyl group, shielded by the adjacent CH_2 group. Split into a triplet by the two H10 protons (n+1=3).
H7	~3.70	Singlet (s)	2H	Methylene protons adjacent to both the aromatic ring and the electron-withdrawing carbonyl group. No adjacent protons to couple with.
H10	~4.20	Quartet (q)	2H	Methylene protons adjacent to the ester oxygen, which is deshielding. Split into a quartet by the three H11 protons (n+1=4).
H2, H4, H5, H6	~7.40 - 7.70	Multiplet (m)	4H	Aromatic protons. The meta-substitution pattern results in a complex multiplet. The electron-

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	withdrawing nature of both the cyano and the acetate groups will shift these protons downfield compared to benzene (δ ≈ 7.3 ppm).[7][8]

Predicted ^{13}C NMR Spectrum (125 MHz, $CDCl_3$)

The ^{13}C NMR spectrum is expected to show nine distinct signals, as there are no elements of symmetry in the molecule.

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Signal Assignment	Predicted δ (ppm)	Rationale for Chemical Shift
C11	~14.1	Aliphatic methyl carbon, highly shielded.
C7	~41.0	Methylene carbon adjacent to the aromatic ring and carbonyl. Similar to ethyl phenylacetate (41.4 ppm).[9]
C10	~61.5	Methylene carbon adjacent to the deshielding ester oxygen.
C9	~118.5	Nitrile carbon (C≡N). Typically found in this region.
C5	~113.0	Quaternary carbon attached to the cyano group.
C2, C4, C6	~129 - 134	Aromatic CH carbons. The specific shifts are influenced by the electronic effects of the substituents.
C1	~136.0	Quaternary aromatic carbon attached to the acetate side chain.
C8	~170.0	Carbonyl carbon of the ester. This is a highly deshielded environment.

2D NMR Correlation Analysis

- COSY:
  - A strong cross-peak will be observed between the triplet at ~1.25 ppm (H11) and the quartet at ~4.20 ppm (H10), confirming the ethyl ester fragment.

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- Complex cross-peaks will be observed within the aromatic region (~7.40 - 7.70 ppm), confirming the connectivity of the protons on the benzene ring.
- No correlation is expected for the singlet at ~3.70 ppm (H7), confirming its isolation from other proton spin systems.

- HSQC:
  - This experiment will provide definitive one-bond correlations:
    - δH ~1.25 ppm (H11) will correlate with δC ~14.1 ppm (C11).
    - δH ~3.70 ppm (H7) will correlate with δC ~41.0 ppm (C7).
    - δH ~4.20 ppm (H10) will correlate with δC ~61.5 ppm (C10).
    - Each proton in the aromatic multiplet will correlate to its directly attached carbon in the δC 129-134 ppm range.

Conclusion

The combination of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC) NMR spectroscopy provides a powerful and definitive method for the structural elucidation of **Ethyl 2-(3-cyanophenyl)acetate**. The protocols and expected spectral data presented in this application note offer a robust framework for researchers in organic chemistry and drug development to confidently verify the structure and purity of this important chemical intermediate. By understanding the causality behind the experimental parameters and the logic of spectral interpretation, scientists can ensure the integrity of their synthetic materials and the reliability of their research outcomes.

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